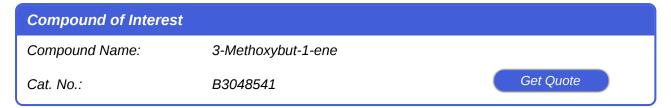


Commercial Availability and Synthesis of 3-Methoxybut-1-ene: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and synthesis of **3-methoxybut-1-ene** (CAS No. 17351-24-5). This document is intended for researchers, scientists, and professionals in the field of drug development who require this chemical intermediate for their work.

Commercial Suppliers and Availability

Our investigation indicates that **3-methoxybut-1-ene** is not a readily available, off-the-shelf chemical from major international suppliers. However, it is listed by several companies, primarily based in China, that likely offer it on a custom synthesis or made-to-order basis. Researchers interested in acquiring this compound should contact these potential suppliers directly to inquire about availability, lead times, purity, and pricing.

Below is a summary of potential commercial suppliers for **3-methoxybut-1-ene**.



Company	Location	Contact Information/Notes
Yantai Sheng Kai Lun Biological Products Co., Ltd.	China	Lists 3-methoxybut-1-ene in their product catalog. Direct inquiry is recommended.
Guangzhou Heyi Pharmaceutical Technology Co., Ltd.	China	Lists the CAS number for 3- methoxybut-1-ene, suggesting potential for custom synthesis. Direct inquiry is necessary.
Benchchem	United States	States they offer "qualified products" for 3-Methoxybut-1-ene and advises to "inquire us for more detail".[1]

Synthesis of 3-Methoxybut-1-ene

The primary synthetic route to **3-methoxybut-1-ene** is the catalytic hydroalkoxylation of 1,3-butadiene with methanol. This method offers an efficient pathway to the desired product.

Experimental Protocol: Catalytic Hydroalkoxylation of 1,3-Butadiene with Methanol

While a specific, detailed experimental protocol for the synthesis of **3-methoxybut-1-ene** was not found in readily available literature during the search, a general procedure based on similar reactions is outlined below. This protocol should be adapted and optimized by qualified personnel.

Materials:

- 1,3-Butadiene
- Methanol (anhydrous)
- Rhodium-based catalyst (e.g., RhCl₃ on a solid support like SiO₂)
- Anhydrous, inert solvent (e.g., meta-xylene)



High-pressure reactor

Procedure:

- Reactor Setup: A high-pressure reactor is charged with the rhodium-based catalyst and the anhydrous solvent under an inert atmosphere (e.g., argon or nitrogen).
- Addition of Reactants: Anhydrous methanol is added to the reactor. Subsequently, a
 measured amount of 1,3-butadiene is carefully introduced into the sealed reactor.
- Reaction Conditions: The reactor is heated to the desired temperature (e.g., 100°C) and pressurized (e.g., 5 atm). The reaction mixture is stirred vigorously for a set period (e.g., 1 hour).
- Work-up: After the reaction is complete, the reactor is cooled to room temperature, and the pressure is carefully released. The reaction mixture is filtered to remove the catalyst.
- Purification: The resulting solution is subjected to distillation to separate the product, 3-methoxybut-1-ene, from the solvent and any unreacted starting materials. The purity of the collected fractions should be assessed by appropriate analytical methods (e.g., GC-MS, NMR).

Visualizations

Synthesis Pathway of 3-Methoxybut-1-ene

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References

- 1. 3-Methoxybut-1-ene | 17351-24-5 | Benchchem [benchchem.com]
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